

An In-depth Technical Guide to 4-(1-Aminopropyl)phenol

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Compound of Interest

Compound Name: 4-(1-Aminopropyl)phenol

CAS No.: 85068-38-8

Cat. No.: B1274174

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Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-(1-Aminopropyl)phenol** (CAS No: 85068-38-8), a substituted phenol of interest to researchers and professionals in drug development and chemical synthesis. Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes known information, including its basic chemical identifiers, and draws comparative insights from the well-characterized parent compound, 4-aminophenol, and the related compound, 4-hydroxyamphetamine. The guide covers structural characteristics, predicted physicochemical properties, potential synthetic pathways, spectroscopic characterization, pharmacological context, and safety considerations. All information is presented with the highest commitment to scientific integrity, with clear distinctions between direct and inferred data.

Introduction and Chemical Identity

4-(1-Aminopropyl)phenol, also known by its synonyms including 1-Amino-1-(4-hydroxyphenyl)propane and (±)-**4-(1-Aminopropyl)phenol**, is a primary amine and a phenol

derivative.^[1] Its structure, featuring a chiral center at the alpha-carbon of the propyl chain, suggests the existence of enantiomers, though it is commonly handled as a racemic mixture.^[1] The presence of both an acidic phenolic hydroxyl group and a basic amino group imparts amphoteric properties to the molecule, influencing its solubility and reactivity.

This compound is structurally related to biologically active molecules, including neurotransmitters and amphetamine-class compounds, making it a molecule of interest for pharmacological research.

Core Chemical Identifiers

A clear and unambiguous identification of a chemical substance is paramount for research and development. The following table summarizes the key identifiers for **4-(1-Aminopropyl)phenol**.

Identifier	Value	Reference
IUPAC Name	4-(1-Aminopropyl)phenol	^[1]
CAS Number	85068-38-8	^[1]
Molecular Formula	C ₉ H ₁₃ NO	^[1]
Molecular Weight	151.21 g/mol	^[1]
Canonical SMILES	<chem>CCC(C1=CC=C(C=C1)O)N</chem>	^[1]
InChI Key	WTQZYHPAVNTISM-UHFFFAOYSA-N	^[1]
Synonyms	1-Amino-1-(4-hydroxyphenyl)propane, (±)-4-(1-Aminopropyl)phenol, Phenol, 4-(1-aminopropyl)-	^[1]
Hydrochloride CAS	1135288-77-5	

Physicochemical Properties: A Comparative Analysis

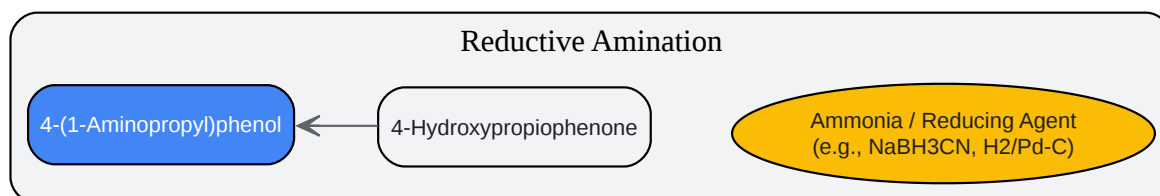
Direct experimental data for the physicochemical properties of **4-(1-Aminopropyl)phenol** are not readily available in the public domain. To provide a scientifically grounded estimation, the known properties of the parent compound, 4-aminophenol, are presented below for comparative context. The addition of an ethyl group to the aminomethyl substituent would be expected to increase lipophilicity (logP) and boiling point, and potentially decrease the melting point and water solubility compared to 4-aminophenol.

Property	4-Aminophenol (for comparison)	Expected Trend for 4-(1-Aminopropyl)phenol
Melting Point	188 °C	Likely lower
Boiling Point	282.0 ± 23.0 °C at 760 mmHg	Likely higher
Water Solubility	1.5 g/100 mL (20 °C)	Likely lower
logP	-0.29	Likely higher
pKa (amino group)	~5.5 (estimated)	Similar to 4-aminophenol
pKa (hydroxyl group)	~10.3 (estimated)	Similar to 4-aminophenol

Synthesis and Reactivity

Retrosynthetic Analysis and Potential Synthetic Routes

A plausible synthetic route to **4-(1-Aminopropyl)phenol** can be envisioned through several established organic chemistry transformations. A common approach would involve the reductive amination of a suitable ketone precursor.



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Caption: Reductive amination approach to **4-(1-Aminopropyl)phenol**.

Experimental Protocol (Hypothetical): Reductive Amination of 4-Hydroxypropiophenone

- **Step 1: Reaction Setup.** In a round-bottom flask equipped with a magnetic stirrer and under an inert atmosphere (e.g., nitrogen or argon), dissolve 4-hydroxypropiophenone (1 equivalent) in a suitable solvent such as methanol.
- **Step 2: Amine Addition.** Add a source of ammonia, such as ammonium acetate or a solution of ammonia in methanol (excess, e.g., 10-20 equivalents).
- **Step 3: Reductant Addition.** Carefully add a reducing agent, for instance, sodium cyanoborohydride (NaBH_3CN) (1.5-2 equivalents), in portions. The choice of reducing agent is critical to favor the reduction of the intermediate imine over the starting ketone.
- **Step 4: Reaction Monitoring.** Stir the reaction mixture at room temperature. Monitor the progress of the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- **Step 5: Work-up.** Quench the reaction by the slow addition of water. Adjust the pH to basic ($\text{pH} > 10$) with an aqueous solution of sodium hydroxide to deprotonate the ammonium salt.
- **Step 6: Extraction.** Extract the aqueous layer with an organic solvent like ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Step 7: Purification.** Purify the crude product by column chromatography on silica gel or by recrystallization to afford **4-(1-Aminopropyl)phenol**.

Key Reactivity

The chemical reactivity of **4-(1-Aminopropyl)phenol** is dictated by its functional groups: the aromatic ring, the phenolic hydroxyl group, and the primary amino group.

- **Amino Group:** The primary amine is nucleophilic and basic. It can undergo acylation, alkylation, and reactions with carbonyl compounds to form imines.

- **Phenolic Hydroxyl Group:** The hydroxyl group is acidic and can be deprotonated to form a phenoxide. It can undergo etherification and esterification reactions.
- **Aromatic Ring:** The hydroxyl and amino groups are activating, ortho-, para-directing substituents, making the aromatic ring susceptible to electrophilic aromatic substitution reactions such as halogenation, nitration, and sulfonation.

Spectroscopic Characterization

While specific spectra for **4-(1-Aminopropyl)phenol** are not widely published, the expected spectroscopic features can be predicted based on its structure and by comparison with related compounds like 4-aminophenol.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the aromatic protons, the methine proton at the chiral center, the methylene protons of the ethyl group, the methyl protons, and the protons of the amino and hydroxyl groups.

- **Aromatic Protons:** Two doublets in the aromatic region (δ 6.5-7.5 ppm), characteristic of a 1,4-disubstituted benzene ring.
- **Methine Proton (-CH(NH₂)-):** A triplet or multiplet, coupled to the adjacent methylene protons.
- **Methylene Protons (-CH₂-CH₃):** A quartet or multiplet, coupled to the methine and methyl protons.
- **Methyl Protons (-CH₃):** A triplet.
- **NH₂ and OH Protons:** Broad singlets, which are exchangeable with D₂O.

¹³C NMR Spectroscopy

The carbon NMR spectrum would show distinct signals for the aromatic carbons, with the carbons bearing the hydroxyl and aminopropyl groups appearing at characteristic chemical shifts, as well as signals for the three carbons of the propyl chain.

Infrared (IR) Spectroscopy

The IR spectrum would be characterized by the following key absorption bands:

- O-H Stretch (Phenol): A broad band in the region of 3200-3600 cm^{-1} .[\[2\]](#)
- N-H Stretch (Amine): Two sharp to moderately broad peaks for the symmetric and asymmetric stretches of the primary amine in the region of 3300-3500 cm^{-1} .[\[3\]](#)
- C-H Stretch (Aromatic): Peaks above 3000 cm^{-1} .
- C-H Stretch (Aliphatic): Peaks below 3000 cm^{-1} .
- C=C Stretch (Aromatic): Peaks in the 1450-1600 cm^{-1} region.
- C-O Stretch (Phenol): A strong band around 1200-1250 cm^{-1} .

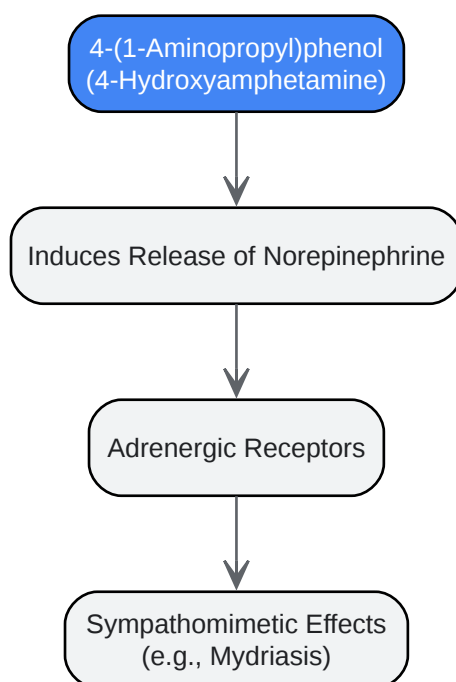
Mass Spectrometry

In a mass spectrum, the molecular ion peak $[M]^+$ would be expected at $m/z = 151$. Common fragmentation patterns would likely involve the loss of the ethyl group and cleavage alpha to the nitrogen atom.

Pharmacological Context and Potential Applications

The structural similarity of **4-(1-Aminopropyl)phenol** to 4-hydroxyamphetamine, an active metabolite of amphetamine, suggests potential sympathomimetic activity.[\[4\]](#)

4-Hydroxyamphetamine is known to act as an indirect sympathomimetic by inducing the release of norepinephrine.[\[4\]](#) It has been used in ophthalmic solutions to dilate the pupil for diagnostic purposes.[\[4\]](#)



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Caption: Potential mechanism of action of **4-(1-Aminopropyl)phenol**.

Given its phenolic structure, **4-(1-Aminopropyl)phenol** and its derivatives could also be investigated for antioxidant properties. Phenolic compounds are known to act as free radical scavengers. Furthermore, the amino-phenol scaffold is present in various pharmaceutically active compounds, suggesting that **4-(1-Aminopropyl)phenol** could serve as a valuable building block in medicinal chemistry for the synthesis of novel therapeutic agents.

Safety and Handling

A specific Material Safety Data Sheet (MSDS) for **4-(1-Aminopropyl)phenol** is not readily available. Therefore, it should be handled with the precautions appropriate for a novel chemical with potential pharmacological activity. Based on the data for 4-aminophenol and related compounds, the following hazards should be considered:

- Acute Toxicity: Harmful if swallowed or inhaled.[5]
- Skin and Eye Irritation: May cause skin and serious eye irritation.
- Sensitization: May cause an allergic skin reaction.[5]

- Mutagenicity: Suspected of causing genetic defects.[5]

Handling Recommendations:

- Use in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid inhalation of dust or vapors.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.

Conclusion

4-(1-Aminopropyl)phenol is a chemical compound with potential applications in pharmacological research and as a synthetic intermediate. While direct experimental data on its physicochemical properties are limited, this guide provides a comprehensive overview based on its chemical structure and comparisons with related, well-characterized molecules. The potential for biological activity, stemming from its structural similarity to known sympathomimetic agents, warrants further investigation. Researchers and drug development professionals should handle this compound with appropriate safety precautions, considering the potential hazards associated with aminophenol derivatives. As more research becomes available, a more complete and experimentally validated profile of this compound will emerge.

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